

A Comprehensive Technical Guide to the Physical Properties of o-Phthaloyl Dichloride

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Compound of Interest

Compound Name: *Phthaloyl dichloride*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **o-phthaloyl dichloride** (CAS No. 88-95-9). This crucial intermediate in organic synthesis is utilized in the production of various pharmaceuticals, polymers, and other fine chemicals. A thorough understanding of its physical characteristics is paramount for its safe handling, application in synthetic protocols, and in the development of new chemical entities.

Core Physical and Chemical Properties

o-Phthaloyl dichloride, also known as 1,2-benzenedicarbonyl dichloride, is a colorless to clear yellow oily liquid with a pungent odor.^{[1][2]} It is a reactive compound, particularly sensitive to moisture, and will decompose in the presence of water and alcohol.^{[3][4]}

Summary of Quantitative Data

The following table summarizes the key physical properties of **o-phthaloyl dichloride** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₄ Cl ₂ O ₂	[3][4][5]
Molecular Weight	203.02 g/mol	[3][4][6]
Density	1.409 g/mL at 20 °C	[4][7]
1.41 g/cm ³ at 20 °C	[8]	
Melting Point	6-12 °C	[2][3][9]
12 °C	[8][10]	
15-16 °C	[4][7]	
Boiling Point	269-271 °C (lit.)	[2][3][9]
280-282 °C	[4][7]	
Flash Point	>110 °C (>230 °F)	[7][11]
151 °C	[3]	
Refractive Index (n _D ²⁰)	1.568 (lit.)	[2][7][9]
1.5692	[4][7]	
Vapor Pressure	30 mm Hg at 47 °C	[2][7][11]
Water Solubility	Decomposes	[2][3][7]
Solubility	Miscible with ether.[3][7][9] Soluble in chloroform and benzene.[7][10]	

Experimental Protocols for Property Determination

While specific experimental details for the cited values for **o-phthaloyl dichloride** are not readily available in the public domain, the following sections describe generalized, standard laboratory procedures for determining the key physical properties of a liquid organic compound such as this.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **o-phthaloyl dichloride**, which has a melting point near room temperature, a standard melting point apparatus can be used.

Methodology:

- A small, solid sample of **o-phthaloyl dichloride** is placed into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in a heating block or an oil bath within a melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated slowly and steadily.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology (Thiele Tube Method):[\[12\]](#)[\[13\]](#)

- A small amount of **o-phthaloyl dichloride** is placed in a small test tube (Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.[\[12\]](#)
- The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and form a steady stream of bubbles.[\[12\]](#)
- Heating is discontinued, and the apparatus is allowed to cool.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn into the capillary tube.[12]

Density Determination

Density is the mass of a substance per unit volume.

Methodology (Pycnometer Method):

- A clean, dry pycnometer (a small glass flask of known volume) is weighed accurately.
- The pycnometer is filled with **o-phthaloyl dichloride**, ensuring no air bubbles are present.
- The filled pycnometer is then weighed.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the **o-phthaloyl dichloride** (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Logical Relationships of o-Phthaloyl Dichloride's Properties

The following diagram illustrates the interconnectedness of the fundamental properties of **o-phthaloyl dichloride**.

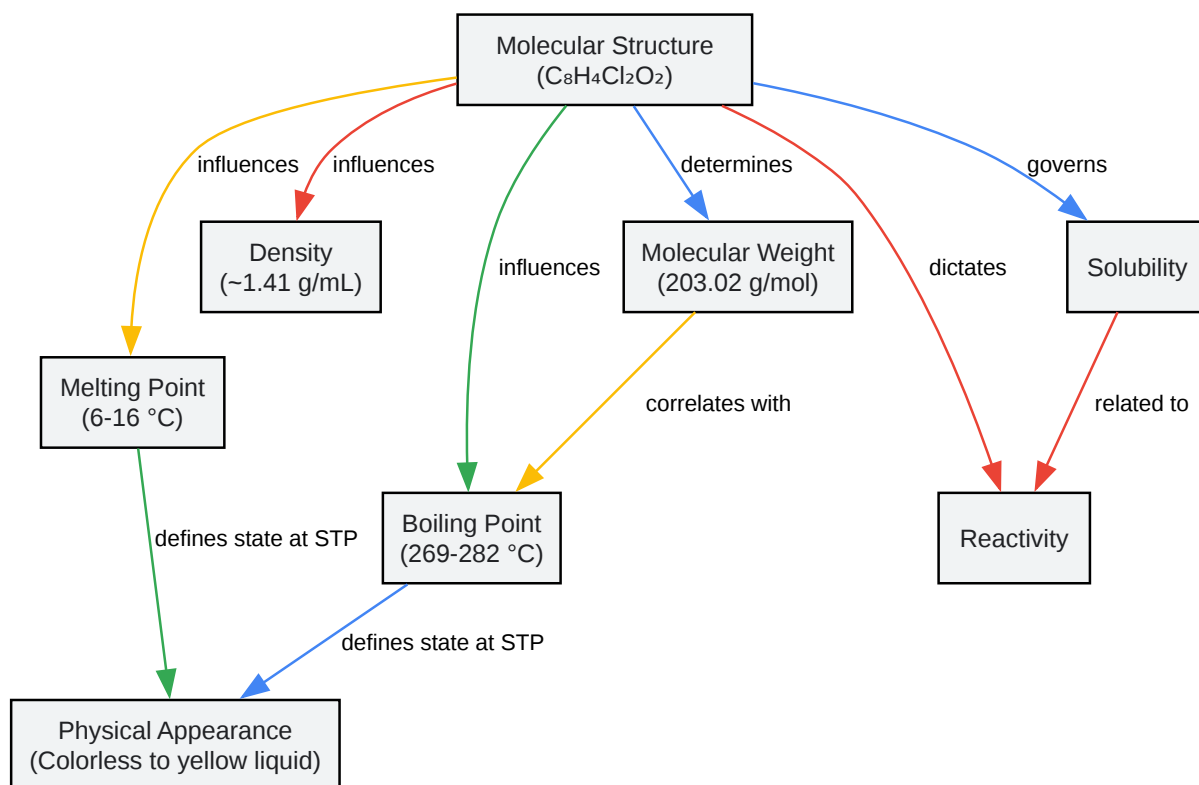


Figure 1: Interrelation of o-Phthaloyl Dichloride's Properties

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Caption: Interrelation of o-**Phthaloyl Dichloride's** Properties.

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